

Pterisolic acid A CAS number and molecular formula

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Compound of Interest

Compound Name: Pterisolic acid A

Cat. No.: B15594137

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Pterisolic Acid A: A Technical Overview

Abstract

Pterisolic acid A is a naturally occurring diterpenoid compound first isolated from the fern *Pteris semipinnata*. This technical guide provides a comprehensive overview of its chemical properties, including its CAS number and molecular formula. Detailed experimental protocols for its isolation and characterization are presented. While direct biological activity and associated signaling pathways for **Pterisolic acid A** are not extensively documented in current scientific literature, this guide summarizes the known biological activities of extracts from *Pteris semipinnata* and related compounds, providing a basis for future research into the therapeutic potential of **Pterisolic acid A**.

Chemical and Physical Properties

Pterisolic acid A is classified as an ent-kaurane diterpenoid. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	1401419-85-9	[1]
Molecular Formula	C ₂₀ H ₂₆ O ₅	[1]
Molecular Weight	346.42 g/mol	[1]
Appearance	Amorphous powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Biological Context and Potential

Pterisolic acid A is a constituent of *Pteris semipinnata*, a fern that has been traditionally used in some cultures for various medicinal purposes.[1] Plants of the genus *Pteris* are known to produce a variety of bioactive compounds, including diterpenoids, flavonoids, and sesquiterpenoids.[2] Extracts from *Pteris* species have been reported to exhibit a range of pharmacological activities, including antitumor, antifungal, and antibacterial properties.[2]

While specific studies on the biological activities of **Pterisolic acid A** are not available in the reviewed literature, related compounds and extracts from the source plant, *Pteris semipinnata*, have demonstrated noteworthy biological effects. For instance, extracts of *Pteris semipinnata* have been investigated for their antioxidant activities. Furthermore, other natural acids have been observed to possess anti-inflammatory and anticancer properties through various mechanisms of action.[3][4][5]

Given the biological activities of related compounds and the traditional use of the source plant, **Pterisolic acid A** represents a molecule of interest for further pharmacological investigation, particularly in the areas of anti-inflammatory and anticancer research.

Experimental Protocols

The following section details the experimental procedures for the isolation and structural elucidation of **Pterisolic acid A** from *Pteris semipinnata*.

Extraction and Isolation

The isolation of **Pterisolic acid A** can be achieved through a multi-step extraction and chromatographic process.

- **Plant Material Collection and Preparation:** The aerial parts of *Pteris semipinnata* are collected, air-dried, and pulverized.
- **Extraction:** The powdered plant material is extracted with 95% ethanol under reflux conditions. The resulting extract is then concentrated under reduced pressure to yield a crude residue.
- **Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with ethyl acetate and n-butanol to separate compounds based on their polarity.
- **Chromatographic Separation:** The ethyl acetate fraction, which contains **Pterisolic acid A**, is subjected to repeated column chromatography. This may involve silica gel, Sephadex LH-20, and preparative HPLC to isolate the pure compound.

Structural Elucidation

The chemical structure of **Pterisolic acid A** is determined using a combination of spectroscopic techniques:

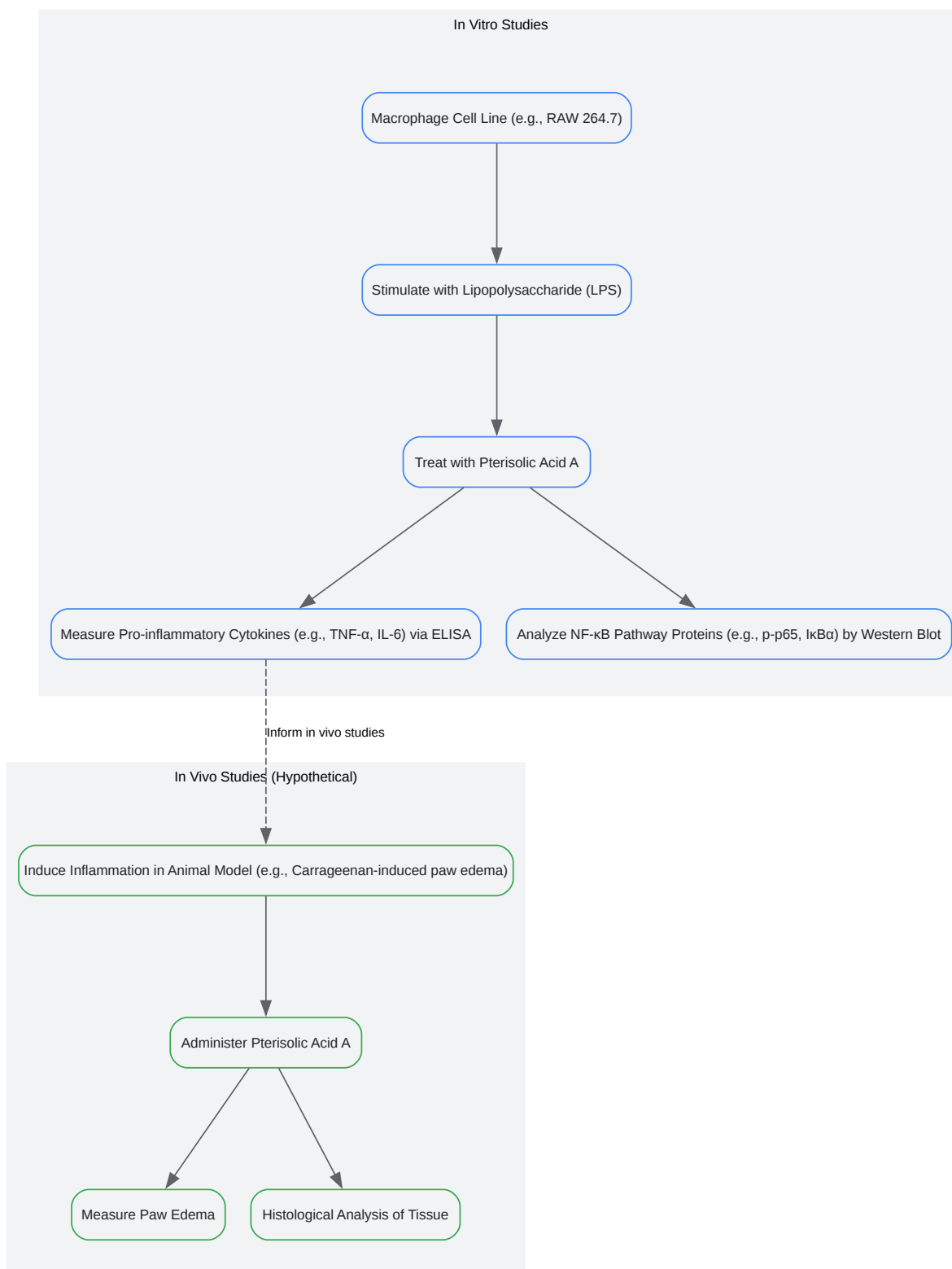
- **Mass Spectrometry (MS):** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC, and NOESY) NMR experiments are conducted to establish the connectivity of atoms and the relative stereochemistry of the molecule.

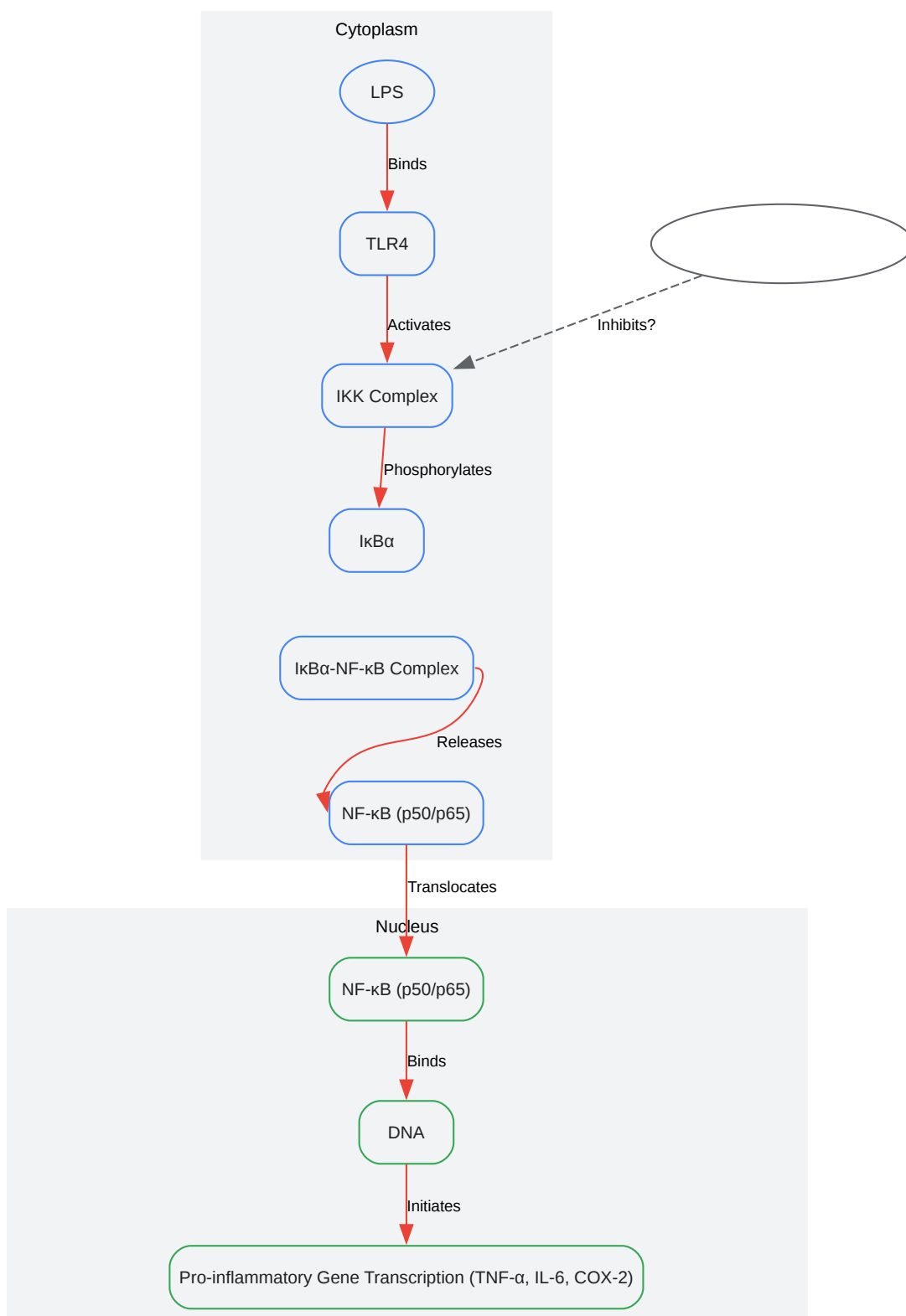
Signaling Pathways: A Hypothetical Framework

As there is no specific research on the signaling pathways modulated by **Pterisolic acid A**, this section presents a hypothetical workflow for investigating its potential anti-inflammatory activity, a common property of similar natural products. A primary pathway often implicated in inflammation is the Nuclear Factor-kappa B (NF- κ B) signaling pathway.

Investigating Anti-Inflammatory Effects Workflow

The following diagram outlines a potential experimental workflow to assess the anti-inflammatory properties of **Pterisolic acid A** and its effect on the NF- κ B pathway.





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